

PIK-75 Hydrochloride: Application Notes and Experimental Protocols

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Compound of Interest

Compound Name: *PIK-75 hydrochloride*

CAS No.: *1462995-14-7*

Cat. No.: *B1390485*

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Introduction

PIK-75 is a potent and selective inhibitor of the p110 α isoform of phosphoinositide 3-kinase (PI3K) and also demonstrates significant inhibitory activity against DNA-dependent protein kinase (DNA-PK).[1][2] As a dual inhibitor, PIK-75 has garnered interest for its ability to induce apoptosis in cancer cells, in contrast to other PI3K inhibitors that primarily cause cell cycle arrest.[3][4] Its utility in overcoming drug resistance, for instance to venetoclax in mantle cell lymphoma, by targeting the PI3K/AKT signaling pathway and suppressing MCL-1 expression, makes it a valuable tool in preclinical cancer research.[5][6]

This document provides detailed application notes and experimental protocols for the use of **PIK-75 hydrochloride** in both in vitro and in vivo research settings.

Mechanism of Action

PIK-75 primarily functions as an ATP-competitive inhibitor of the p110 α subunit of PI3K.[7] This inhibition prevents the phosphorylation of phosphatidylinositol (4,5)-bisphosphate (PIP2) to

phosphatidylinositol (3,4,5)-trisphosphate (PIP3).[1][7] The reduction in PIP3 levels subsequently blocks the activation of downstream signaling proteins, most notably Akt (also known as Protein Kinase B), a critical regulator of cell survival, proliferation, and metabolism.[7][8] By inhibiting the phosphorylation of Akt, PIK-75 can trigger apoptosis.[8] Additionally, its potent inhibition of DNA-PK contributes to its cytotoxic effects.[1][9]

Data Presentation

Kinase Inhibitory Profile of PIK-75

The following table summarizes the half-maximal inhibitory concentrations (IC₅₀) of PIK-75 against various kinases, highlighting its selectivity profile.

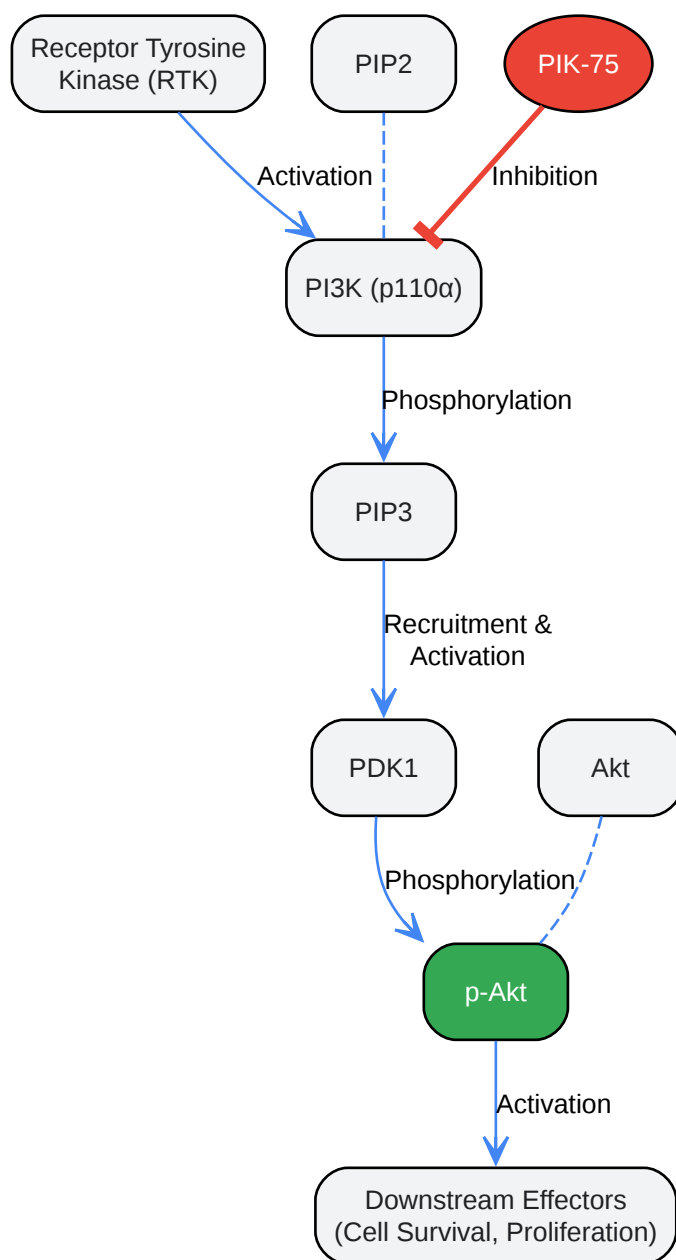
Kinase Target	IC ₅₀ (nM)
Primary Targets	
p110α	5.8[10][11]
DNA-PK	2[10][12]
Other PI3K Isoforms	
p110β	1300[10][11]
p110γ	76[10][11]
p110δ	510[10]
Other Kinases	
mTORC1	~1000[12]
ATM	2300[12]
hsVPS34	2600[12]
ATR	21000[12]
PI4KIIIβ	~50000[12]

Cellular Activity of PIK-75

The following table presents the IC50 values of PIK-75 in various cancer cell lines, demonstrating its anti-proliferative activity.

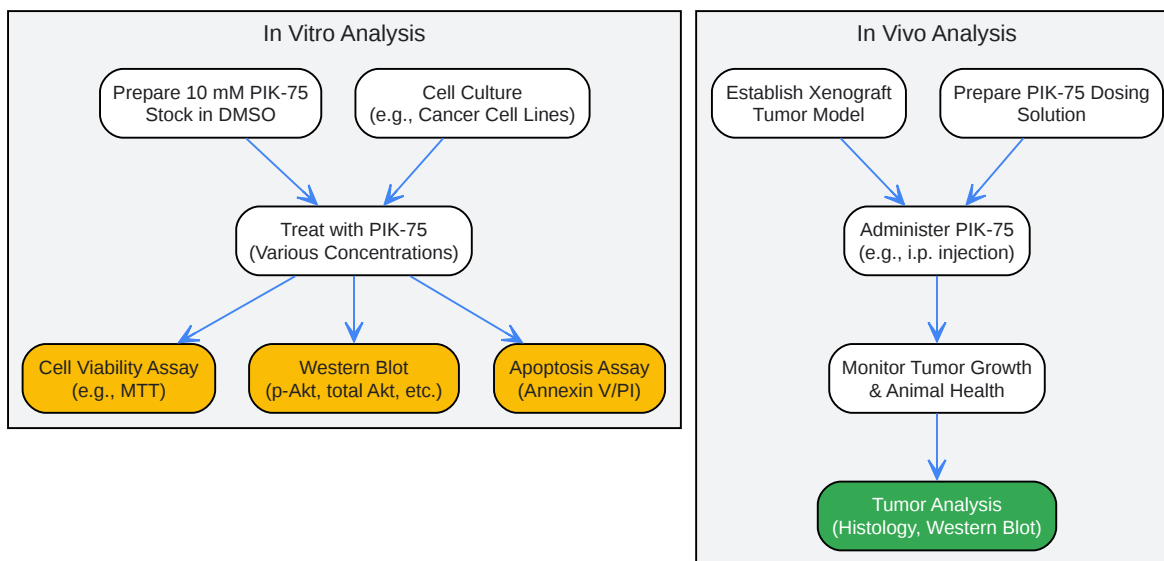
Cell Line	Assay Type	IC50 (μM)	Incubation Time
MV4-11 (Human)	Cytotoxicity (CellTiter-Glo)	0.003	72 h
NZOV9 (Human)	Proliferation	0.066	Not Specified
NZB5 (Human)	Proliferation	0.069	Not Specified
Mino (Mantle Cell Lymphoma)	Cell Viability	0.0015 - 0.0109	72 h
Rec-1 (Mantle Cell Lymphoma)	Cell Viability	0.0015 - 0.0109	72 h

Mandatory Visualizations



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Caption: PI3K/Akt signaling pathway and the point of inhibition by PIK-75.



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Caption: General experimental workflow for in vitro and in vivo studies using PIK-75.

Experimental Protocols

Preparation of PIK-75 Hydrochloride Stock Solution

Materials:

- **PIK-75 hydrochloride** powder
- Anhydrous or newly opened dimethyl sulfoxide (DMSO)[13]
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes and sterile tips

Protocol:

- Bring the **PIK-75 hydrochloride** vial to room temperature before opening to prevent condensation.[\[13\]](#)
- Weigh the desired amount of **PIK-75 hydrochloride** powder and place it in a sterile microcentrifuge tube.
- To prepare a 10 mM stock solution, dissolve 4.89 mg of **PIK-75 hydrochloride** (MW: 488.74 g/mol) in 1 mL of DMSO.[\[13\]](#)
- Vortex the tube vigorously for 1-2 minutes until the powder is completely dissolved. Gentle warming to 37°C or brief sonication can aid dissolution.[\[13\]](#)[\[14\]](#)
- Visually inspect the solution to ensure there are no particulates.[\[13\]](#)
- Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.[\[14\]](#)
- Store the stock solution at -20°C for up to one year or at -80°C for longer-term storage.[\[10\]](#)
[\[14\]](#)

In Vitro Cell Viability (MTT) Assay

This protocol is used to assess the effect of PIK-75 on cell proliferation and viability.

Materials:

- Cancer cell lines of interest
- Complete cell culture medium
- 96-well cell culture plates
- PIK-75 stock solution (10 mM)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Solubilization buffer (e.g., DMSO or 10% SDS in 0.01 M HCl)[\[10\]](#)
- Microplate reader

Protocol:

- Seed cells in a 96-well plate at a predetermined optimal density and allow them to adhere overnight.[\[7\]](#)[\[15\]](#)
- Prepare serial dilutions of PIK-75 in complete cell culture medium from the 10 mM stock solution. Ensure the final DMSO concentration is consistent across all wells and does not exceed 0.5% (a vehicle control with the same DMSO concentration is crucial).[\[14\]](#)
- Remove the medium from the wells and replace it with the medium containing various concentrations of PIK-75.[\[7\]](#)
- Incubate the plate for the desired duration (e.g., 48 or 72 hours) at 37°C in a humidified incubator with 5% CO₂.[\[12\]](#)[\[15\]](#)
- After incubation, add 20 µL of MTT solution to each well and incubate for 3-4 hours at 37°C to allow for the formation of formazan crystals.[\[7\]](#)[\[15\]](#)
- Carefully remove the medium and add 150 µL of solubilization buffer to each well to dissolve the formazan crystals.[\[7\]](#)[\[10\]](#)
- Measure the absorbance at a wavelength of 570 nm using a microplate reader.[\[10\]](#)[\[15\]](#)
- Calculate cell viability as a percentage of the vehicle-treated control and determine the IC₅₀ value.

Western Blot Analysis of Akt Phosphorylation

This protocol is used to determine the effect of PIK-75 on the PI3K/Akt signaling pathway.

Materials:

- Cells of interest
- Multi-well cell culture plates
- PIK-75 stock solution (10 mM)

- Growth factor (optional, for stimulation)
- Ice-cold Phosphate-Buffered Saline (PBS)
- Lysis buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors
- BCA protein assay kit
- SDS-PAGE gels and running buffer
- Transfer apparatus and buffer
- PVDF or nitrocellulose membrane
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies (e.g., anti-phospho-Akt (Ser473), anti-total Akt, and a loading control like anti-GAPDH)
- HRP-conjugated secondary antibody
- Enhanced chemiluminescence (ECL) substrate
- Imaging system

Protocol:

- Seed cells in a multi-well plate and allow them to attach overnight.[\[1\]](#)
- (Optional) Serum-starve the cells for several hours to reduce basal Akt phosphorylation.[\[1\]](#)
- Pre-treat the cells with various concentrations of PIK-75 for 1-2 hours.[\[1\]](#)
- (Optional) Stimulate the cells with a growth factor for a short period (e.g., 10-15 minutes).[\[1\]](#)
- Wash the cells with ice-cold PBS and lyse them with lysis buffer.[\[1\]](#)
- Determine the protein concentration of the lysates using a BCA assay.[\[1\]](#)

- Separate equal amounts of protein by SDS-PAGE and transfer to a membrane.[1]
- Block the membrane with blocking buffer for 1 hour at room temperature.[1][7]
- Incubate the membrane with primary antibodies overnight at 4°C.[1][7]
- Wash the membrane with TBST and incubate with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.[1][7]
- Wash the membrane again with TBST.[7]
- Add ECL substrate and visualize the protein bands using an imaging system.[1][7]
- Quantify the band intensities and normalize the phospho-Akt signal to total Akt and the loading control.[7]

Apoptosis Assay (Annexin V/Propidium Iodide Staining)

This flow cytometry-based assay quantifies the induction of apoptosis by PIK-75.[7]

Materials:

- Cells of interest
- 6-well cell culture plates
- PIK-75 stock solution (10 mM)
- Annexin V-FITC Apoptosis Detection Kit (containing Annexin V-FITC, Propidium Iodide (PI), and binding buffer)
- Flow cytometer

Protocol:

- Seed cells in 6-well plates and treat with PIK-75 at various concentrations (e.g., 10 nM and 50 nM) for 24 hours.[6][7]
- Collect both adherent and floating cells and wash them with cold PBS.[7]

- Resuspend the cells in 1X binding buffer at a concentration of 1×10^6 cells/mL.[7]
- Add 5 μ L of Annexin V-FITC and 5 μ L of PI to 100 μ L of the cell suspension.[7]
- Gently vortex the cells and incubate for 15 minutes at room temperature in the dark.[7]
- Add 400 μ L of 1X binding buffer to each tube.[7]
- Analyze the cells by flow cytometry within 1 hour. Annexin V-positive, PI-negative cells are considered early apoptotic, while Annexin V-positive, PI-positive cells are in late apoptosis or are necrotic.[7]

In Vivo Xenograft Tumor Growth Study

This protocol outlines a general method for evaluating the anti-tumor efficacy of PIK-75 in a subcutaneous xenograft model.

Materials:

- Immunocompromised mice (e.g., nude or SCID)
- Cancer cells for injection
- Sterile PBS or culture medium
- Syringes and needles
- **PIK-75 hydrochloride**
- Vehicle solution (e.g., DMSO, saline, corn oil, or a formulation with PEG300 and Tween80)[5][10]
- Calipers for tumor measurement

Protocol:

- Tumor Implantation:
 - Culture cancer cells to 70-80% confluency.[5]

- Harvest and resuspend the cells in sterile PBS or culture medium at the desired concentration.[5]
- Subcutaneously inject the cell suspension into the flank of the mice.[5][15]
- Treatment:
 - Once tumors reach a palpable size, randomize mice into treatment groups (e.g., vehicle control, PIK-75).[15]
 - Prepare the PIK-75 dosing solution on each treatment day. For example, dilute a stock solution to the final desired concentration (e.g., 2 mg/kg or 10 mg/kg) with a sterile vehicle. [5][8]
 - Administer PIK-75 via a suitable route (e.g., intraperitoneal injection) at a predetermined schedule (e.g., daily or twice a week).[5][10][16]
- Monitoring and Analysis:
 - Measure tumor volume and body weight regularly (e.g., 2-3 times per week).[5][15]
 - Observe for any signs of toxicity, such as weight loss or changes in behavior.[5]
 - At the end of the study, euthanize the mice and excise the tumors for further analysis (e.g., histology, Western blotting).[15]

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